

HS-Peg3-CH₂CH₂NH₂: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: HS-Peg3-CH₂CH₂NH₂

Cat. No.: B3089093

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **HS-Peg3-CH₂CH₂NH₂** (Thiol-PEG3-amine), a heterobifunctional PROTAC linker used in the synthesis of proteolysis-targeting chimeras. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

HS-Peg3-CH₂CH₂NH₂ is classified as a hazardous substance. The primary routes of exposure are oral ingestion and inhalation. It is also recognized as being very toxic to aquatic life with long-lasting effects^{[1][2]}.

Different suppliers provide slightly varying GHS classifications. A summary of the hazard statements is provided in the table below.

Table 1: GHS Hazard Classification for **HS-Peg3-CH₂CH₂NH₂**

Hazard Class	GHS Classification (MedChemExpress) [1]	GHS Classification (DC Chemicals)[2]	Hazard Statement
Acute Toxicity, Oral	Category 3	Category 4	H301: Toxic if swallowedH302: Harmful if swallowed
Acute Toxicity, Inhalation	Category 4	Not Classified	H332: Harmful if inhaled
Hazardous to the aquatic environment, long-term	Category 1	Category 1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Danger[1] or Warning

Hazard Pictograms:

- Skull and crossbones (for acute toxicity)
- Exclamation mark (for acute toxicity, skin/eye irritation)
- Environment (for aquatic toxicity)

First-Aid Measures

In the event of exposure, immediate action is critical. The following are general first-aid protocols:

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek prompt medical attention.
- Skin Contact: Remove contaminated clothing and shoes. Rinse the affected skin area thoroughly with plenty of water. Call a physician.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the substance. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Safe Handling

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Use only in a well-ventilated area or outdoors.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

Storage

- Store in a cool, well-ventilated area.
- Keep the container tightly sealed.
- Store locked up.
- Recommended storage temperatures vary by supplier and form (powder vs. in solvent), generally ranging from -20°C to -80°C for long-term storage.
- Protect from light and moisture.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **HS-Peg3-CH₂CH₂NH₂**.

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.

Accidental Release Measures

In case of a spill or accidental release, follow these procedures:

- Evacuate: Immediately evacuate personnel from the contaminated area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Clean-up: Absorb the spill with an inert material (e.g., sand, earth, universal binders). Collect the absorbed material in a suitable, closed container for disposal.
- Decontaminate: Clean the spill area with a suitable solvent (e.g., alcohol) and then wash with soap and water.
- Disposal: Dispose of contaminated waste in accordance with local, state, and federal regulations.

Experimental Protocol: General Handling in a Laboratory Setting

The following is a generalized protocol for handling **HS-Peg3-CH₂CH₂NH₂** in a research environment.

- Preparation:

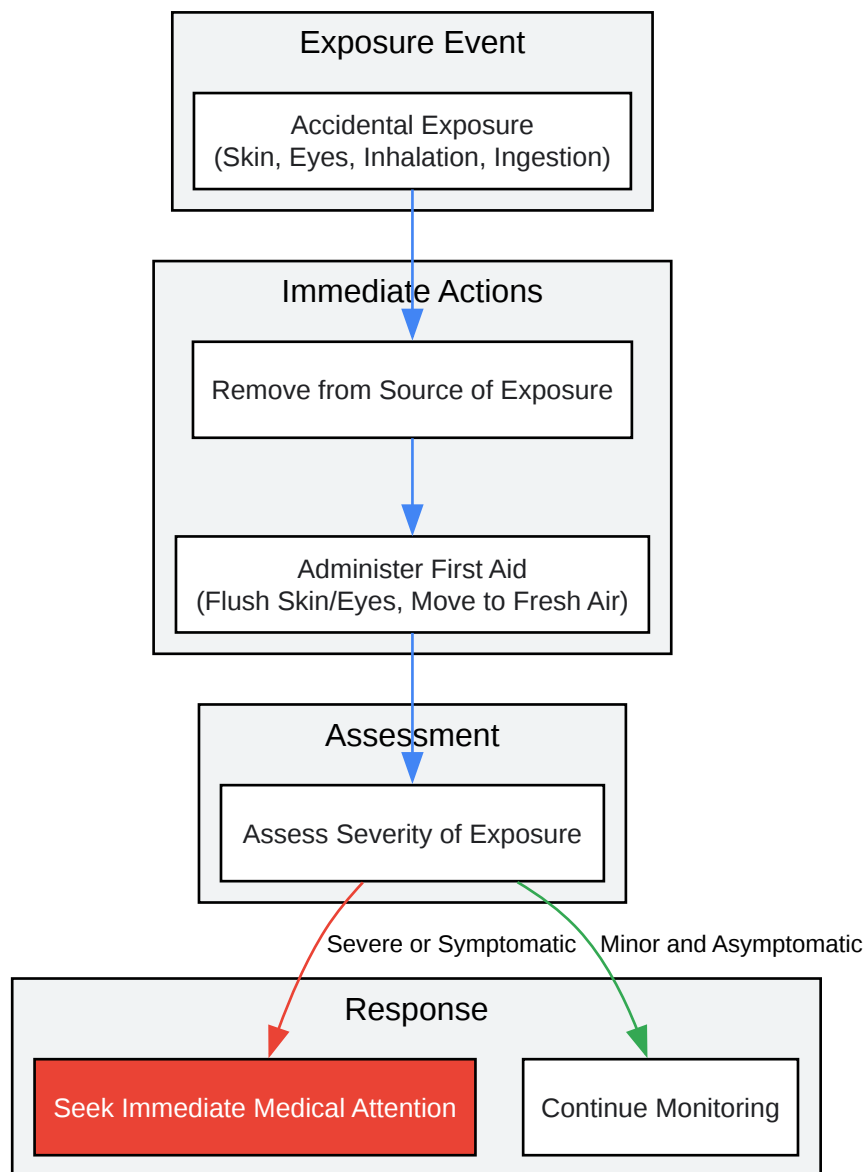
- Review the Safety Data Sheet (SDS) before starting any work.
- Ensure a chemical fume hood is available and functioning correctly.
- Assemble all necessary materials, including the chemical, solvents, reaction vessels, and PPE.
- Have an emergency spill kit readily accessible.
- Personal Protective Equipment (PPE):
 - Don a lab coat, chemical safety goggles, and appropriate gloves.
- Weighing and Dispensing:
 - Conduct all weighing and dispensing of the solid compound within a chemical fume hood.
 - Use a dedicated spatula and weighing paper.
 - Close the container tightly immediately after use.
- Solution Preparation:
 - Add the solvent to the solid compound slowly and carefully within the fume hood.
 - If sonication is required to dissolve the compound, ensure the vessel is securely capped.
- Reaction Setup:
 - Perform all reactions in a well-ventilated fume hood.
 - Ensure all glassware is properly secured.
- Post-Experiment:
 - Quench any unreacted reagent under controlled conditions within the fume hood.
 - Clean all glassware thoroughly.

- Dispose of all waste (solid and liquid) in appropriately labeled hazardous waste containers.
- Decontamination:
 - Wipe down the work area in the fume hood with an appropriate solvent and then with soap and water.
 - Remove and dispose of gloves properly.
 - Wash hands thoroughly.

Visualizations

Emergency Response Workflow for Accidental Exposure

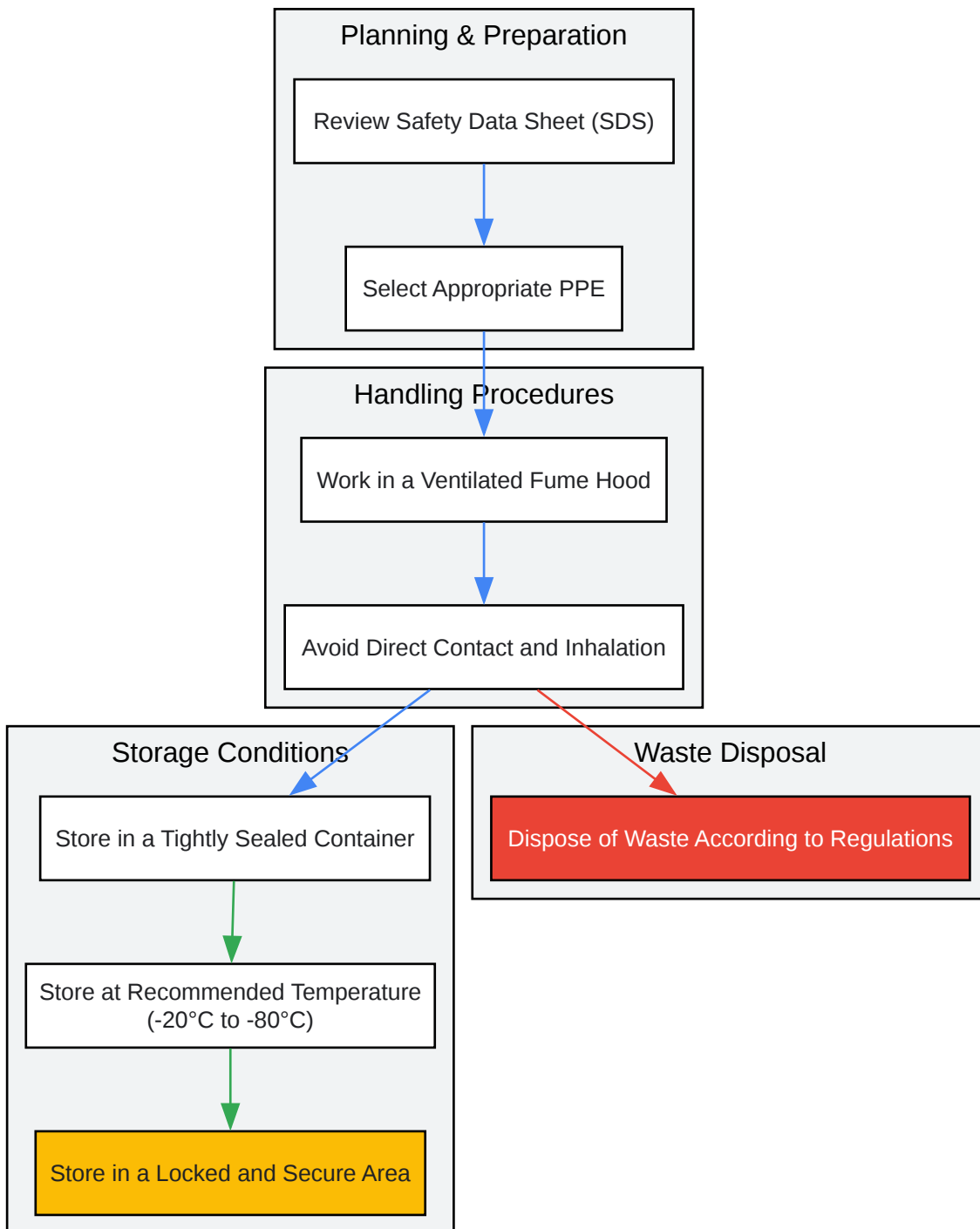
Emergency Response Workflow for Accidental Exposure

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Caption: Emergency response workflow for accidental exposure.

Safe Handling and Storage Logical Flow

Safe Handling and Storage Logical Flow

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Caption: Logical flow for safe handling and storage.

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References

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- 2. HS-PEG3-CH₂CH₂NH₂ hydrochloride|MSDS [dcchemicals.com]
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